

Technical Dossier: Solubility Profile & Solvent Compatibility of (+)-Santolina Alcohol

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Compound of Interest

Compound Name: (+)-Santolina alcohol

CAS No.: 35671-15-9

Cat. No.: B1590485

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Compound: **(+)-Santolina Alcohol** (CAS: 35671-15-9) IUPAC Name: (3S)-3-ethenyl-2,5-dimethylhex-4-en-2-ol Class: Irregular Monoterpene Alcohol Document Type: Technical Guidance & Application Note[1][2]

Executive Summary

(+)-Santolina alcohol is an irregular monoterpene alcohol characterized by a tertiary hydroxyl group attached to a branched, unsaturated hydrocarbon chain.[1][2] Its solubility behavior is governed by the "Hydrophobic Dominance" principle: while the hydroxyl moiety (-OH) provides a site for hydrogen bonding, the bulky, unsaturated carbon skeleton (C10) dictates a strong lipophilic character.[1][2]

For researchers and formulators, this molecule presents a classic Type II Solute profile:

- Aqueous Systems: Functionally insoluble (requires surfactants/co-solvents).[1][2]
- Organic Systems: Highly soluble in mid-polarity and non-polar solvents.[1][2]

- Extraction Implications: Efficiently recovered using supercritical CO₂ or non-polar organic solvents (Hexane, Pentane), but requires polar gradients (e.g., Diethyl Ether) for chromatographic purification.[2]

Physicochemical Foundation

To predict solubility behavior in novel systems, we must first understand the molecular drivers.
[1][2]

Property	Value	Implication for Solubility
Molecular Weight	154.25 g/mol	Small molecule; rapid diffusion in low-viscosity solvents.[1][2]
Physical State	Liquid (at 25°C)	Discussed in terms of miscibility and saturation limits. [2]
LogP (Octanol/Water)	~2.7 – 3.1 (Est.) [1][2]	Lipophilic. Partitions preferentially into organic phases (approx. 1000:1 vs water).[1][2]
H-Bond Donor Count	1 (Tertiary -OH)	Weak donor capability due to steric hindrance (tertiary carbon).[1][2]
H-Bond Acceptor Count	1	Can accept H-bonds from protic solvents (Ethanol, Water).[1][2]
Polar Surface Area (PSA)	~20.2 Å ²	Low polarity; confirms poor water solubility.[1][2]

Mechanistic Insight: The tertiary nature of the alcohol group creates steric hindrance.[2] Unlike primary alcohols (e.g., Geraniol), the hydroxyl group in Santolina alcohol is shielded by methyl groups.[1][2] This reduces its ability to form a stable hydration shell in water, driving the molecule to aggregate or phase-separate in aqueous environments.[1][2]

Solubility Profile by Solvent Class

The following data synthesizes predictive models (Hansen Solubility Parameters) and empirical isolation data.

Quantitative Solubility Landscape (at 25°C)

Note: Values represent saturation limits. "Miscible" implies the solute mixes in all proportions.[1][2][3]

Solvent Class	Representative Solvent	Solubility (approx. g/L)	Interaction Mechanism
Chlorinated	Chloroform	>400 (High)	Dipole-dipole & weak H-bonding.[1][2]
Ethers	THF, Diethyl Ether	>240 (High)	Ether oxygen accepts H-bond from solute - OH.[1][2]
Alcohols	Ethanol, Methanol	120 - 150 (High)	H-bonding network compatibility.[1][2]
Alkanes	n-Hexane, Pentane	~220 (High)	Van der Waals (London Dispersion) forces dominate.[1][2]
Polar Aprotic	DMSO, DMF	170 - 300 (Mod-High)	Strong dipole interactions solubilize the polar head.[1][2]
Aqueous	Water	< 1.0 (Very Low)	Hydrophobic effect expels the solute.[2]

The "Solubility Paradox" in Purification

While Santolina alcohol is highly soluble in hexane, it is often retained slightly longer on silica gel than associated terpene hydrocarbons (like terpenes) due to the -OH group.[1][2]

- Elution Strategy: It requires a "push" from a slightly polar solvent.[1][2] Pure hexane may move it too slowly; a mixture of Pentane:Diethyl Ether (95:5) is the standard industry protocol for flash chromatography isolation [1, 2].[2]

Experimental Protocols

Protocol A: Saturation Shake-Flask Method

For determining exact solubility in a specific formulation vehicle.[1][2]

- Preparation: Add excess **(+)-Santolina alcohol** (liquid) to 10 mL of the target solvent in a glass vial. The mixture should be biphasic (visible droplets) or cloudy.[1][2]
- Equilibration: Agitate at 25°C for 24 hours using an orbital shaker (200 rpm).
- Phase Separation: Centrifuge at 10,000 rpm for 10 minutes to separate undissolved oil droplets.
- Sampling: Carefully remove the supernatant (saturated solution).[1][2]
- Quantification: Dilute the supernatant with Ethanol (1:100) and analyze via GC-FID or GC-MS.
 - External Standard: Use a calibration curve of pure Santolina alcohol in Ethanol.[1][2]

Protocol B: Isolation from Plant Matrix (Solubility-Driven)

Demonstrating solubility differentials in extraction.

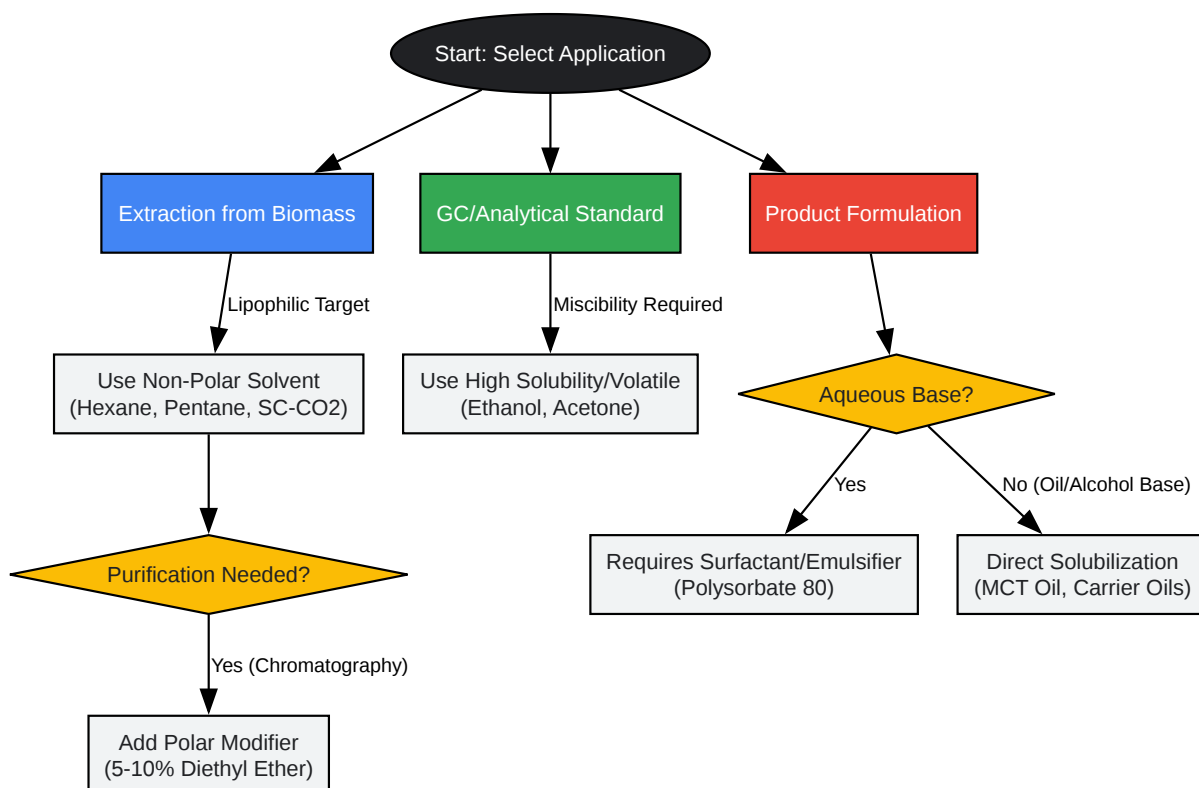
- Extraction: Macerate Santolina chamaecyparissus aerial parts in t-Butyl Methyl Ether (TBME) or Hexane.[1][2][4] (Target: Lipophilic fraction).
- Winterization (Optional): Chill extract to -20°C to precipitate waxes (which have lower solubility parameters than the terpene alcohol).[1][2]
- Fractionation: Apply to a Silica Gel 60 column.

- Elution Gradient:
 - Fraction 1 (Hydrocarbons): 100% Pentane.[1][2]
 - Fraction 2 (Santolina Alcohol):95% Pentane / 5% Diethyl Ether.[1][2][4]
 - Rationale: The ether disrupts the hydrogen bonding between the silica silanols and the Santolina alcohol hydroxyl group, releasing it into the mobile phase.[1][2]

Visualizations

Diagram 1: Solvent Selection Decision Tree

A logic flow for selecting the correct solvent based on the application (Extraction vs. Analysis vs. Formulation).[2]

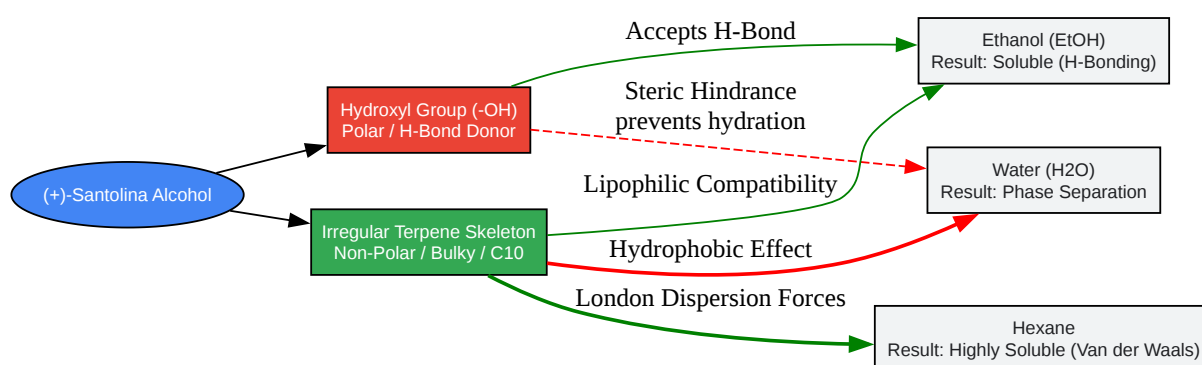


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Caption: Decision matrix for solvent selection based on process requirements. Blue nodes indicate extraction, Green analysis, and Red formulation.

Diagram 2: Solubility Mechanism & Intermolecular Forces

Visualizing why Santolina Alcohol behaves as a Type II solute.



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Caption: Mechanistic breakdown of solubility. The bulky non-polar tail (Green) dominates interactions, driving solubility in organic solvents.[2]

Applications in Drug Development & Synthesis

Understanding the solubility of **(+)-Santolina alcohol** is critical for:

- **Bioavailability Enhancement:** Due to its LogP ~3, the compound is classified as BCS Class II (High Permeability, Low Solubility).[1][2] For pharmaceutical applications, it requires lipid-based formulations (SEDDS) or cyclodextrin complexation to improve oral bioavailability.[1][2]
- **Synthesis Precursor:** It is often used as a chiral building block.[1][2] Reactions are typically run in Dichloromethane (DCM) or THF where solubility is maximal (>400 g/L), ensuring homogeneous reaction kinetics.[1][2]

- Analytical Standards: Stock solutions should be prepared in Ethanol or Methanol rather than Acetonitrile if long-term stability at -20°C is required, as alcohols prevent potential polymerization of the vinyl group seen in some acidic/aprotic environments.[1][2]

References

- Muselli, A., et al. (2007).[1][2] "Santolina Alcohol as Component of the Essential Oil of Achillea ageratum L. from Corsica Island." [1][2] Journal of Essential Oil Research, 19(4), 319-321.[1][2]
- Scent.vn Database. (2024).[1][2] "(+)-Santolina alcohol Solubility and Property Profile."
- National Center for Biotechnology Information. (2025).[1][2] "PubChem Compound Summary for CID 12315281, (+)-Santolina alcohol." [1][2] PubChem. [1][2]
- ChemicalBook. (2023).[1][2][5] "(+)-Santolina Alcohol Properties and Suppliers."
- SciFinder/Chemical Abstracts. (General Reference for CAS 35671-15-9).[1][2] Solubility parameters derived from calculated LogP and experimental isolation data.

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Sources

- 1. (+)-Santolina alcohol | C₁₀H₁₈O | CID 12315281 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. chem.libretexts.org [chem.libretexts.org]
- 4. thieme-connect.com [thieme-connect.com]
- 5. (+)-SANTOLINA ALCOHOL | 35671-15-9 [chemicalbook.com]
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